

1-(2-Chlorophenyl)but-3-en-1-amine chemical structure and properties

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)but-3-EN-1-amine

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Technical Guide: 1-(2-Chlorophenyl)but-3-en-1-amine

Structure, Synthesis, and Applications in Drug Discovery

Part 1: Executive Summary & Molecular Profile

1-(2-Chlorophenyl)but-3-en-1-amine is a chiral homoallylic amine of significant value in medicinal chemistry and organic synthesis. It serves as a versatile "privileged scaffold," offering three distinct reactive handles: a primary amine for diversification, a terminal alkene for metathesis or oxidation, and an ortho-chloroaryl moiety capable of participating in transition-metal catalyzed cross-couplings or steric direction.

This guide details the structural properties, validated synthetic protocols, and strategic applications of this molecule, focusing on its role as a precursor for nitrogen-containing heterocycles (piperidines, pyrrolidines) and bioactive small molecules.^[1]

Physicochemical Profile

- IUPAC Name: **1-(2-Chlorophenyl)but-3-en-1-amine**
- Molecular Formula: C₁₀H₁₂ClN
- Molecular Weight: 181.66 g/mol
- Chirality: Contains one stereocenter at C1. Enantiopure forms (or) are critical for pharmaceutical applications.

Property	Value (Predicted/Analogous)	Structural Insight
LogP	~2.3 - 2.6	Lipophilic character suitable for CNS penetration models.
pKa (Conj. Acid)	~9.5 - 10.0	Typical primary amine basicity; exists as ammonium salt at physiological pH.
H-Bond Donors	2 (NH ₂)	Key for receptor binding interactions.
H-Bond Acceptors	1 (N)	
Rotatable Bonds	3	Conformational flexibility restricted by the ortho-Cl steric clash.

Part 2: Structural Analysis & Reactivity Logic

The molecule's utility stems from its specific substitution pattern.

- The Ortho-Effect: Unlike its para- or meta-isomers, the 2-chloro substituent introduces significant steric bulk adjacent to the benzylic position. This influences the stereochemical outcome of nucleophilic additions during synthesis and restricts rotation in downstream intermediates, potentially locking bioactive conformations.

- **Homoallylic Motif:** The but-3-en-1-amine framework is the "gold standard" precursor for Ring-Closing Metathesis (RCM). Functionalizing the nitrogen with an allyl group allows for rapid cyclization to tetrahydropyridines.
- **Electronic Modulation:** The electron-withdrawing nature of the chlorine atom (inductive effect, -I) slightly decreases the basicity of the benzylic amine compared to the non-halogenated parent, potentially altering metabolic stability against oxidative deamination.

Part 3: Validated Synthetic Protocols

While racemate synthesis is trivial (addition of allylmagnesium bromide to 2-chlorobenzaldehyde imines), high-value research requires enantiopure material. The Ellman Auxiliary Strategy is the industry-standard method due to its reliability and high diastereoselectivity.

Method A: Enantioselective Synthesis via Ellman's Sulfinamide

This protocol utilizes tert-butanefulfinamide as a chiral ammonia equivalent.^{[1][2][3]} The bulky tert-butyl group directs the addition of the allyl nucleophile to a specific face of the imine.

Step 1: Condensation (Imine Formation)

- **Reagents:** 2-Chlorobenzaldehyde, ()-tert-butanefulfinamide, $\text{Ti}(\text{OEt})_4$.
- **Solvent:** THF (anhydrous).
- **Mechanism:** Lewis acid-mediated dehydration.^[3] $\text{Ti}(\text{OEt})_4$ acts as both a water scavenger and a Lewis acid activator.
- **Protocol:**
 - Dissolve 2-chlorobenzaldehyde (1.0 equiv) and ()-tert-butanefulfinamide (1.05 equiv) in THF (0.5 M).

- Add $\text{Ti}(\text{OEt})_4$ (2.0 equiv) dropwise at room temperature.
- Stir for 12–24 h. Monitor by TLC (conversion is usually >95%).
- Quench: Pour into brine with vigorous stirring. Filter the resulting titanium salts through Celite.
- Purification: Silica gel chromatography (EtOAc/Hexanes) yields the (,)-N-sulfinyl imine.

Step 2: Diastereoselective Allylation (The Critical Step)

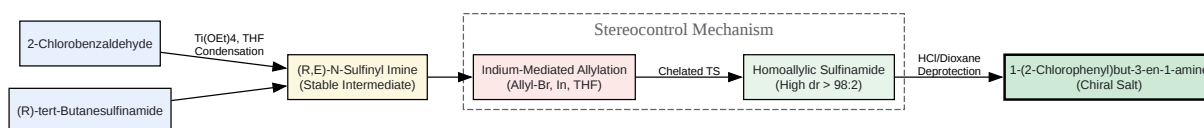
- Reagents: Allyl bromide, Indium powder (In).
- Solvent: THF/ H_2O (saturated NaBr or pure water).
- Why Indium? Unlike Grignard reagents, Indium-mediated allylation tolerates moisture and often provides superior diastereoselectivity (dr > 95:5) via a chelated Zimmerman-Traxler transition state involving the sulfinyl oxygen.
- Protocol:
 - Suspend the sulfinimine (1.0 equiv) and Indium powder (2.0 equiv) in THF.
 - Add Allyl bromide (2.5 equiv).
 - Stir at ambient temperature for 4–12 h.
 - Workup: Quench with dilute NaHCO_3 , extract with EtOAc.
 - Result: The sulfonamide product is obtained with high diastereomeric excess.^{[1][4]}

Step 3: Deprotection

- Reagents: 4M HCl in Dioxane or MeOH.

- Protocol: Treat the sulfonamide with HCl for 1 hour. Precipitate the amine hydrochloride salt with diethyl ether.

Visualization of Synthetic Logic



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Caption: Figure 1. Enantioselective synthesis workflow using the Ellman auxiliary strategy. The Indium-mediated step ensures high diastereoselectivity.[5]

Part 4: Reactivity & Pharmaceutical Applications[7]

This scaffold is a gateway to complex nitrogen heterocycles. The following transformations are most relevant to drug discovery campaigns.

Ring-Closing Metathesis (RCM)

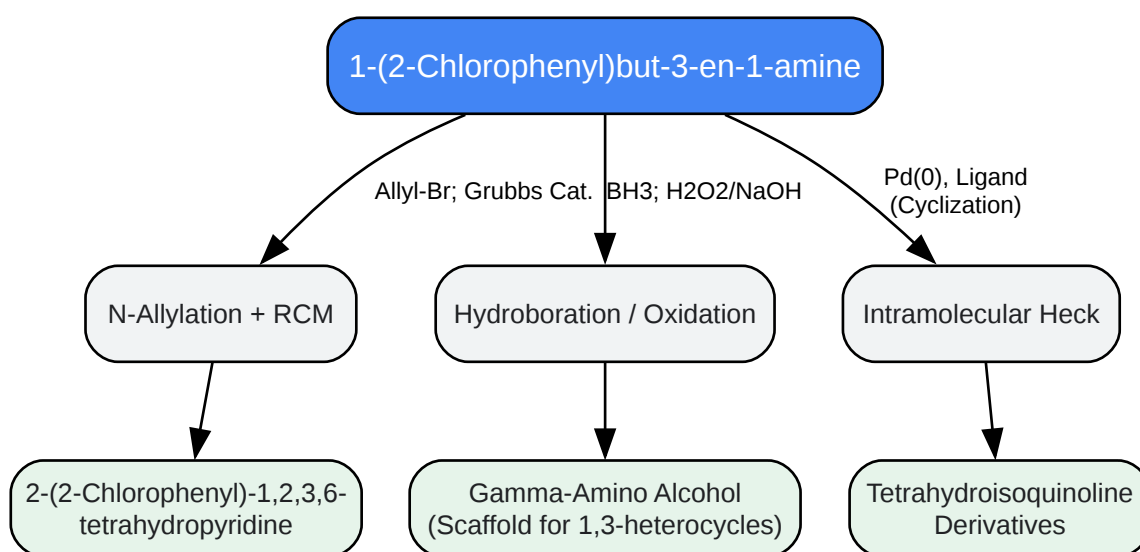
The most common application is the synthesis of 2-aryl-1,2,3,6-tetrahydropyridines.

- Workflow:
 - N-Allylation: React the primary amine with allyl bromide/ K_2CO_3 to form the diallyl or N-allyl derivative.
 - Metathesis: Treat with Grubbs II or Hoveyda-Grubbs catalyst (2–5 mol%) in DCM.
 - Outcome: Formation of the piperidine ring.[1] The 2-chlorophenyl group remains at the 2-position, a motif found in NK1 antagonists and antidepressants.

Divergent Functionalization

- Heck Reaction: The ortho-chloro group is generally less reactive than bromo/iodo analogs but can participate in intramolecular Heck cyclizations using specialized phosphine ligands (e.g., Pd(OAc)₂/SPhos), potentially fusing the aryl ring to the nitrogen backbone (e.g., tetrahydroisoquinoline synthesis).
- Cross-Coupling: The terminal alkene can be functionalized via hydroboration-oxidation or Wacker oxidation to yield 1,4-amino alcohols or amino ketones.

Reactivity Map



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Caption: Figure 2. Divergent synthetic pathways from the core scaffold. RCM provides direct access to bioactive piperidine rings.

Part 5: Safety & Handling

- Hazards: As a primary amine, the compound is corrosive and a skin irritant. The allyl group adds potential alkylating capability (though low risk compared to halides).
- Storage: Store as the hydrochloride salt (solid) at 2–8°C. The free base (oil) is prone to oxidation and carbonate formation upon exposure to air; store under Argon.
- Disposal: Segregate as nitrogen-containing organic waste.

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